

Preparation and Storage of GEM144 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: GEM144

Cat. No.: B15143303

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GEM144 is a potent, orally active dual inhibitor of DNA polymerase α (POLA1) and histone deacetylase 11 (HDAC11).[1][2] Its mechanism of action involves the induction of p53 acetylation, activation of p21, leading to G1/S cell cycle arrest and apoptosis.[3][1][4] These characteristics make **GEM144** a compound of significant interest in cancer research, particularly for solid and hematological cancers, as well as triple-negative breast cancer and colorectal cancer.[4][5][6] Proper preparation and storage of **GEM144** stock solutions are critical for ensuring experimental reproducibility and preserving the compound's efficacy. These application notes provide detailed protocols for the preparation and storage of **GEM144** for both in vitro and in vivo applications.

Data Presentation: GEM144 Properties and Stock Solution Parameters

A summary of the key quantitative data for **GEM144** is presented in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	461.55 g/mol	[3][1]
CAS Number	2487526-28-1	[3][1]
Appearance	White to off-white solid	[3]
Solubility in DMSO	≥ 5 mg/mL (10.83 mM); 200 mg/mL (433.32 mM) with ultrasonic treatment	[3]
HDAC11 IC ₅₀	8.23 μM	[1]
In Vitro Antiproliferative IC ₅₀	0.26 - 2.2 μM in various cancer cell lines	[3]
Storage of Solid Powder	-20°C for up to 3 years	[3][1][2]
Storage of Stock Solution in DMSO	-80°C for up to 1 year; -20°C for up to 1 month	[3][2]

Experimental Protocols

Protocol 1: Preparation of High-Concentration GEM144 Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **GEM144** in DMSO, suitable for dilution into cell culture media for in vitro experiments.

Materials:

- **GEM144** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Ultrasonic water bath (optional, but recommended for high concentrations)

Procedure:

- Equilibration: Allow the vial of **GEM144** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **GEM144** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM). Note that hygroscopic DMSO can significantly impact solubility; always use a fresh, high-quality solvent.[\[3\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If complete dissolution is not achieved, sonicate the solution in an ultrasonic water bath for 5-10 minutes, or until the solution is clear. For very high concentrations (e.g., 200 mg/mL), ultrasonic treatment is necessary.[\[3\]](#)
- Sterilization (Optional): If required for your specific application, the stock solution can be sterilized by filtering through a 0.22 μ m syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[3\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[2\]](#)

Protocol 2: Preparation of **GEM144** Formulation for In Vivo Use

This protocol outlines the preparation of a **GEM144** formulation suitable for oral administration in animal models, based on a DMSO and corn oil vehicle.

Materials:

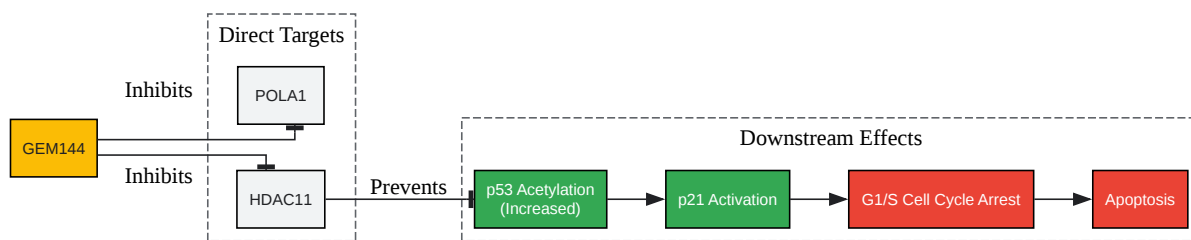
- High-concentration **GEM144** stock solution in DMSO (prepared as in Protocol 1, e.g., 50 mg/mL)
- Sterile corn oil
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Preparation of Stock: Prepare a high-concentration stock solution of **GEM144** in DMSO (e.g., 50 mg/mL) following Protocol 1.
- Dilution:
 - In a sterile tube, add the required volume of the **GEM144** DMSO stock solution.
 - Add the appropriate volume of corn oil to achieve the final desired concentration for dosing. For example, to prepare 1 mL of a 5 mg/mL working solution, add 100 μ L of a 50 mg/mL DMSO stock solution to 900 μ L of corn oil.[\[3\]](#)
- Homogenization: Vortex the mixture thoroughly to ensure a uniform suspension.
- Administration: It is recommended to prepare this formulation fresh on the day of use.[\[3\]](#) If the formulation is a suspension, ensure it is well-mixed immediately before administration to the animal.

Visualizations

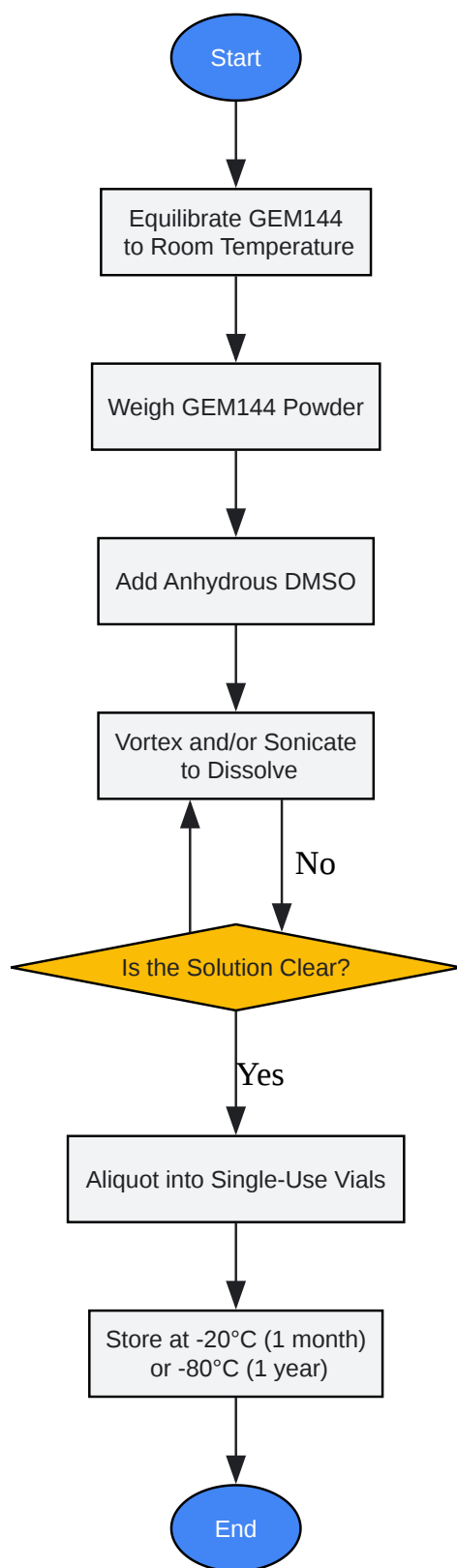
GEM144 Signaling Pathway



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Caption: Mechanism of action of **GEM144**.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for **GEM144** stock solution preparation.

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- To cite this document: BenchChem. [Preparation and Storage of GEM144 Stock Solutions: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15143303/docs#preparation-and-storage-of-gem144-stock-solutions-application-notes-and-protocols>]

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